

Personal protective equipment for handling 2,3-Thiophenedicarboxaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Thiophenedicarboxaldehyde

Cat. No.: B186593

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Essential Safety and Handling Guide for 2,3-Thiophenedicarboxaldehyde

This guide provides immediate, essential safety protocols and logistical information for handling **2,3-Thiophenedicarboxaldehyde** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and proper disposal.

Physicochemical and Hazard Summary

A clear understanding of the compound's properties and associated hazards is fundamental to safe handling.

Property	Value	Reference
Molecular Formula	C ₆ H ₄ O ₂ S	[1]
Molar Mass	140.16 g/mol	[1][2]
Appearance	White to light yellow powder or crystal	[3]
Melting Point	76-81 °C	[1][3][4]
Boiling Point	134 °C at 22 mmHg	[1][3]
Primary Hazards	Irritant	[2]
GHS Hazard Statements	H315: Causes skin irritation	[2]
H319: Causes serious eye irritation	[2]	
H335: May cause respiratory irritation	[2]	
H302: Harmful if swallowed (50% classification)	[2]	
H312: Harmful in contact with skin (50% classification)	[2]	
H332: Harmful if inhaled (50% classification)	[2]	

Operational Plan: Step-by-Step Handling Protocol

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[5][6]
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[6]

- Remove all potential sources of ignition as the compound is combustible.[5][6]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield for comprehensive protection against splashes and dust.[5][7]
- Hand Protection: Use chemical-resistant gloves. Inspect gloves for any damage before use and employ proper glove removal techniques to prevent skin contact.[5][8]
- Skin and Body Protection: A lab coat or other protective clothing is mandatory to prevent skin exposure.[7]
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 dust mask or a higher level of respiratory protection should be used.

3. Chemical Handling:

- Avoid direct contact with skin and eyes, and prevent inhalation of dust or vapors.[5][6]
- Do not eat, drink, or smoke in the handling area.[6][8]
- Keep the container tightly closed when not in use.[5][6]
- Store in a cool, dry, and well-ventilated place, ideally refrigerated between 2-8°C.[3][5]

4. In Case of Exposure:

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to rinse under the eyelids. Seek immediate medical attention.[6][9]
- Skin Contact: Promptly wash the affected area with soap and plenty of water. Remove any contaminated clothing and wash it before reuse. If irritation develops or persists, seek medical advice.[5][6]
- Inhalation: Move the individual to an area with fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, administer artificial respiration and seek immediate medical help.[5][6]

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[5\]](#)

Spill and Disposal Plan

1. Accidental Release Measures:

- Evacuate personnel from the affected area.
- Wear the appropriate personal protective equipment as detailed above.[\[5\]](#)
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, sealed container for disposal.[\[5\]](#)
- For larger spills, contain the spillage and collect it using a method that does not create dust, such as wet-brushing or using an electrically protected vacuum cleaner.[\[5\]](#)
- Prevent the spilled material from entering drains or waterways.[\[5\]](#)

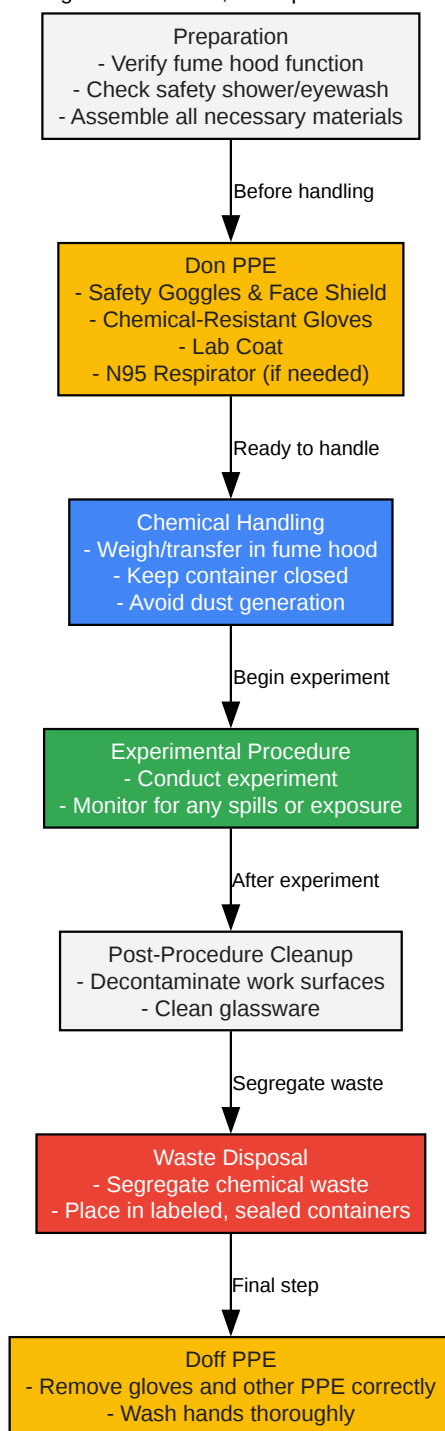
2. Disposal Protocol:

- Dispose of unused product and contaminated materials in accordance with local, state, and federal regulations.
- It is recommended to use a licensed professional waste disposal service.[\[6\]](#)[\[8\]](#)
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **2,3-Thiophenedicarboxaldehyde**, from preparation to disposal.

Safe Handling Workflow for 2,3-Thiophenedicarboxaldehyde



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Caption: Workflow for the safe handling of **2,3-Thiophenedicarboxaldehyde**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,3-Thiophenedicarboxaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b186593#personal-protective-equipment-for-handling-2-3-thiophenedicarboxaldehyde]

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